

Application Note & Protocol: Standard Operating Procedure for Preparing Trisodium Arsenite Solutions

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Compound of Interest

Compound Name: *Trisodium arsenite*

Cat. No.: *B083169*

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Audience: Researchers, scientists, and drug development professionals.

1.0 Scope and Purpose

This document provides a detailed standard operating procedure (SOP) for the safe preparation of aqueous solutions of **trisodium arsenite** (Na_3AsO_3). **Trisodium arsenite** is a highly toxic inorganic arsenic compound used in various research applications, including as a pesticide, herbicide, and in studies of cellular stress and apoptosis.[1][2] Due to its severe toxicity and carcinogenicity, strict adherence to safety protocols is mandatory when handling this compound.[2][3] This SOP outlines the necessary precautions, equipment, and step-by-step instructions for preparing solutions of desired concentrations.

2.0 Hazard Identification and Safety Precautions

Trisodium arsenite is extremely toxic if swallowed or inhaled and is classified as a carcinogen.[3][4] Exposure can be fatal, and prolonged contact may cause damage to organs.[3] All personnel must be fully trained on the risks and handling procedures before working with this chemical.

2.1 Engineering Controls

- Chemical Fume Hood: All handling of solid **trisodium arsenite** and preparation of its solutions must be conducted inside a certified chemical fume hood to prevent inhalation of dust or aerosols.[3]
- Designated Area: A specific area of the laboratory must be designated for arsenic-related work. This area should be clearly marked with warning signs (e.g., "DANGER: ARSENIC WORK AREA, CARCINOGEN").[5][6] All equipment used in this area should be dedicated to arsenic work or thoroughly decontaminated after use.[5]

2.2 Personal Protective Equipment (PPE) Appropriate PPE must be worn at all times when handling **trisodium arsenite**. The minimum required PPE includes:

- Gloves: Two pairs of nitrile gloves are required.[3]
- Eye Protection: Chemical splash goggles must be worn.[3]
- Lab Coat: A buttoned lab coat must be worn.
- Respiratory Protection: For situations where dust generation is unavoidable despite engineering controls, a NIOSH-approved respirator may be necessary.[7]

2.3 Handling and Storage

- Store **trisodium arsenite** in a cool, dry, well-ventilated area, away from acids.[7] The container must be tightly sealed and clearly labeled as "HIGHLY TOXIC" and "CARCINOGEN".[3]
- Store in a locked cabinet to control access.[4]
- Avoid creating dust when handling the solid compound.
- Do not eat, drink, or smoke in the designated work area.[4][7]
- Wash hands thoroughly with soap and water immediately after handling the compound, even if gloves were worn.[3][7]

3.0 Data Presentation: Properties and Solution Preparation

The following table summarizes key quantitative data for **trisodium arsenite** and provides pre-calculated masses required for preparing common solution concentrations.

Property	Value	Reference
Chemical Formula	AsNa ₃ O ₃	[1]
CAS Number	13464-37-4	[8]
Molecular Weight	191.89 g/mol	[1][8]
Appearance	White crystalline solid	[1]
Mass for 100 mL Solution		
1.0 M Solution	19.19 g	
0.5 M Solution	9.60 g	
0.1 M Solution	1.92 g	
Mass for 1.0 L Solution		
0.1 M Solution	19.19 g	
0.05 M Solution	9.60 g	
0.01 M Solution	1.92 g	

4.0 Experimental Protocol: Preparation of a 0.1 M **Trisodium Arsenite** Stock Solution

This protocol describes the preparation of 100 mL of a 0.1 M aqueous stock solution. Adjust the mass of the solute and volume of the solvent as needed for different concentrations or volumes.

4.1 Materials and Equipment

- **Trisodium arsenite** (solid, reagent grade)
- Distilled or deionized water
- 100 mL volumetric flask with stopper

- Analytical balance
- Weighing paper or boat
- Spatula
- Beaker
- Funnel
- Wash bottle with distilled/deionized water
- Appropriate waste container labeled "Hazardous Waste: Arsenic Compounds"[6]

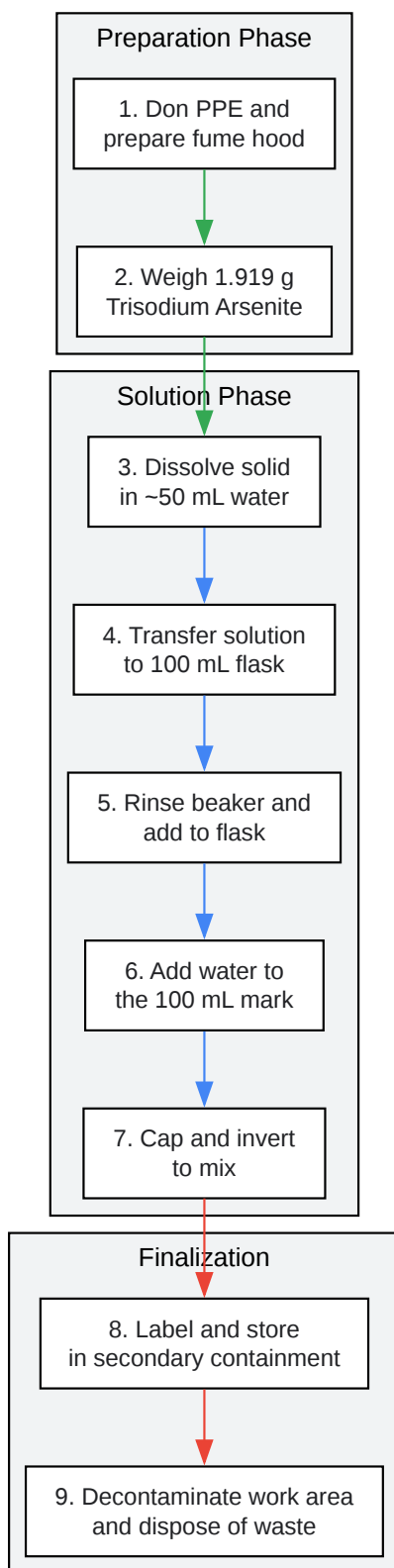
4.2 Calculation The mass of **trisodium arsenite** required is calculated using the formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

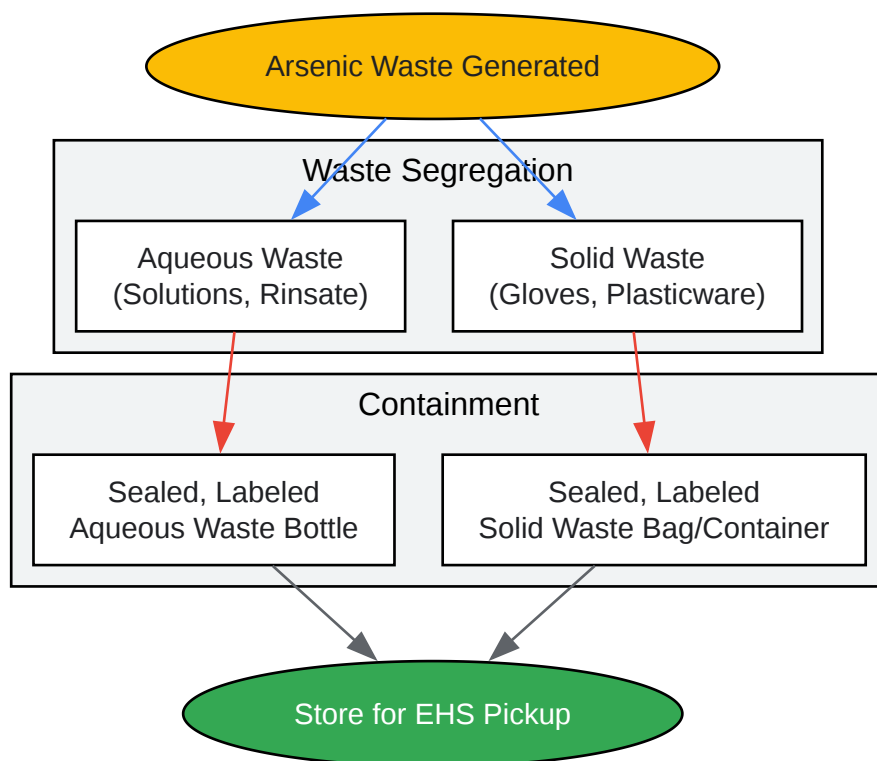
Example for 100 mL of 0.1 M solution: $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 191.89 \text{ g/mol} = 1.919 \text{ g}$

4.3 Step-by-Step Procedure

- Preparation: Don all required PPE and ensure the chemical fume hood is operating correctly. Place all necessary equipment inside the fume hood.
- Weighing: Place a weighing boat on the analytical balance and tare it. Carefully weigh out 1.919 g of solid **trisodium arsenite**.
- Dissolving: Add approximately 50 mL of distilled water to a beaker. Carefully transfer the weighed **trisodium arsenite** into the beaker. Use a small amount of water from a wash bottle to rinse any remaining powder from the weighing boat into the beaker.
- Mixing: Stir the solution gently with a clean glass rod or on a magnetic stir plate until the solid is completely dissolved.
- Transfer: Place a funnel into the neck of the 100 mL volumetric flask. Carefully pour the dissolved **trisodium arsenite** solution from the beaker into the flask.

- Rinsing: Rinse the beaker multiple times with small volumes of distilled water, transferring the rinsate into the volumetric flask through the funnel each time to ensure all of the compound is transferred.
- Dilution to Volume: Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.^[9]
- Final Mixing: Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Labeling and Storage: Transfer the solution to a clearly labeled, sealed, and appropriate storage bottle. The label should include the chemical name ("**Trisodium Arsenite**"), concentration (0.1 M), preparation date, and hazard warnings (Toxic, Carcinogen). Store in secondary containment in a designated and secure location.





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References

- 1. Page loading... [guidechem.com]
- 2. Trisodium arsenite | 14060-38-9 | Benchchem [benchchem.com]
- 3. astate.edu [astate.edu]
- 4. Page loading... [wap.guidechem.com]
- 5. static.igem.org [static.igem.org]
- 6. drexel.edu [drexel.edu]
- 7. ecacs.ca [ecacs.ca]
- 8. Trisodium arsenite | AsNa_3O_3 | CID 26435 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 9. pharmaupdater.com [pharmaupdater.com]
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